

Personal protective equipment for handling 2-Bromo-2-methylpropanal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-2-methylpropanal

Cat. No.: B082722

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Essential Safety and Handling Guide for 2-Bromo-2-methylpropanal

Disclaimer: This document provides essential safety and logistical information for handling **2-Bromo-2-methylpropanal**. A complete Safety Data Sheet (SDS) for this specific compound is not readily available. Therefore, the following guidance is based on its GHS classification as a flammable liquid, the general toxicological properties of aldehydes, and detailed safety information for the structurally similar compound, 2-bromo-2-methylpropane.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Users must conduct a thorough risk assessment for their specific application and scale of use.

Quantitative Data Summary

This table summarizes available physical and safety data for **2-Bromo-2-methylpropanal** and its structural analog, 2-Bromo-2-methylpropane, for comparative purposes.

Property	2-Bromo-2-methylpropanal	2-Bromo-2-methylpropane
CAS Number	13206-46-7 [1]	507-19-7 [5]
Molecular Formula	C ₄ H ₇ BrO [1]	C ₄ H ₉ Br
Molecular Weight	151.00 g/mol [1]	137.02 g/mol [6]
GHS Classification	Flammable liquid and vapor (Category 3) [2] [7]	Highly flammable liquid and vapor (Category 2) [6]
Hazard Statements	H226: Flammable liquid and vapor [2] [7]	H225: Highly flammable liquid and vapor [6]
Signal Word	Warning [2] [7]	Danger [6]
Physical Form	Liquid	Colorless to yellow-brown liquid [5]
Storage Temperature	Freezer	Store below +30°C in a flammables area [5] [8]

Operational and Disposal Plans

This section provides procedural, step-by-step guidance for the safe handling and disposal of **2-Bromo-2-methylpropanal**.

Hazard Assessment

- Primary Hazards: **2-Bromo-2-methylpropanal** is classified as a flammable liquid and vapor. [\[2\]](#)[\[7\]](#) Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[\[9\]](#)
- Health Hazards: While specific toxicological data is limited, aldehydes as a class can be toxic, mutagenic, and carcinogenic.[\[3\]](#) They are often irritants to the skin, eyes, and respiratory system.[\[5\]](#) Skin contact and inhalation should be avoided.[\[10\]](#)
- Reactivity Hazards: This compound may be incompatible with strong oxidizing agents and strong bases.[\[9\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure.

Protection Type	Specification
Eye/Face	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). ^[7] A face shield should be worn in addition to goggles when there is a splash hazard. ^[9]
Skin	Wear impervious, flame-retardant antistatic protective clothing. ^[3] A lab coat is required. For significant exposure risk, a chemical splash suit is recommended. ^[10]
Hands	Handle with chemical-resistant gloves (e.g., nitrile, neoprene) inspected prior to use. ^[3] Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves after use. ^[3]
Respiratory	All work must be conducted in a certified chemical fume hood. If exposure limits are exceeded or irritation is experienced, use a full-face respirator with appropriate cartridges (e.g., Type ABEK). ^{[3][7]}

Experimental Protocols: Step-by-Step Handling

a. Preparation and Pre-Handling Checks:

- Ensure a certified chemical fume hood is operational.
- Verify that an ANSI-approved safety shower and eyewash station are immediately accessible (within 10 seconds travel time).^[10]
- Assemble all necessary equipment, including non-sparking tools, and place absorbent, spill-neutralizing materials nearby.^[10]

- Ground and bond containers when transferring the material to prevent static discharge.[\[6\]](#)
- Don all required PPE before handling the chemical.

b. Handling and Use:

- Conduct all operations, including weighing and transferring, inside a chemical fume hood.
[\[10\]](#)
- Keep the container tightly closed when not in use.[\[6\]](#)
- Avoid all personal contact, including inhalation of vapors.[\[10\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources. No smoking in the handling area.[\[6\]](#)
- Use the smallest quantity of the chemical necessary for the experiment.

c. Post-Handling:

- Upon completion of work, tightly seal the container and store it in a designated flammables cabinet.
- Decontaminate the work area with soap and water.
- Wash hands and any potentially exposed skin thoroughly with soap and water.[\[10\]](#)
- Properly dispose of all contaminated waste as described in the disposal plan.

Spill and Emergency Procedures

- Small Spill (within a fume hood):
 - Alert personnel in the immediate area.
 - Use absorbent pads or a spill kit for flammable liquids to contain the spill. Avoid using combustible materials like paper towels for initial absorption.

- Collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.[9]
- Clean the spill area with soap and water.
- Large Spill (or any spill outside a fume hood):
 - Evacuate the immediate area.
 - Remove all sources of ignition.[9]
 - If safe to do so, increase ventilation to the outside.
 - Prevent the spill from entering drains.[10]
 - Call emergency services and notify your institution's environmental health and safety department.
- Fire:
 - If the fire is small and you are trained, use a dry chemical, CO₂, or alcohol-resistant foam extinguisher. Do not use water, as it may be ineffective.[9]
 - For any larger fire, evacuate the area and activate the fire alarm.
 - Poisonous gases, including hydrogen bromide, may be produced in a fire.[9]

Disposal Plan

Improper disposal can cause significant environmental harm.

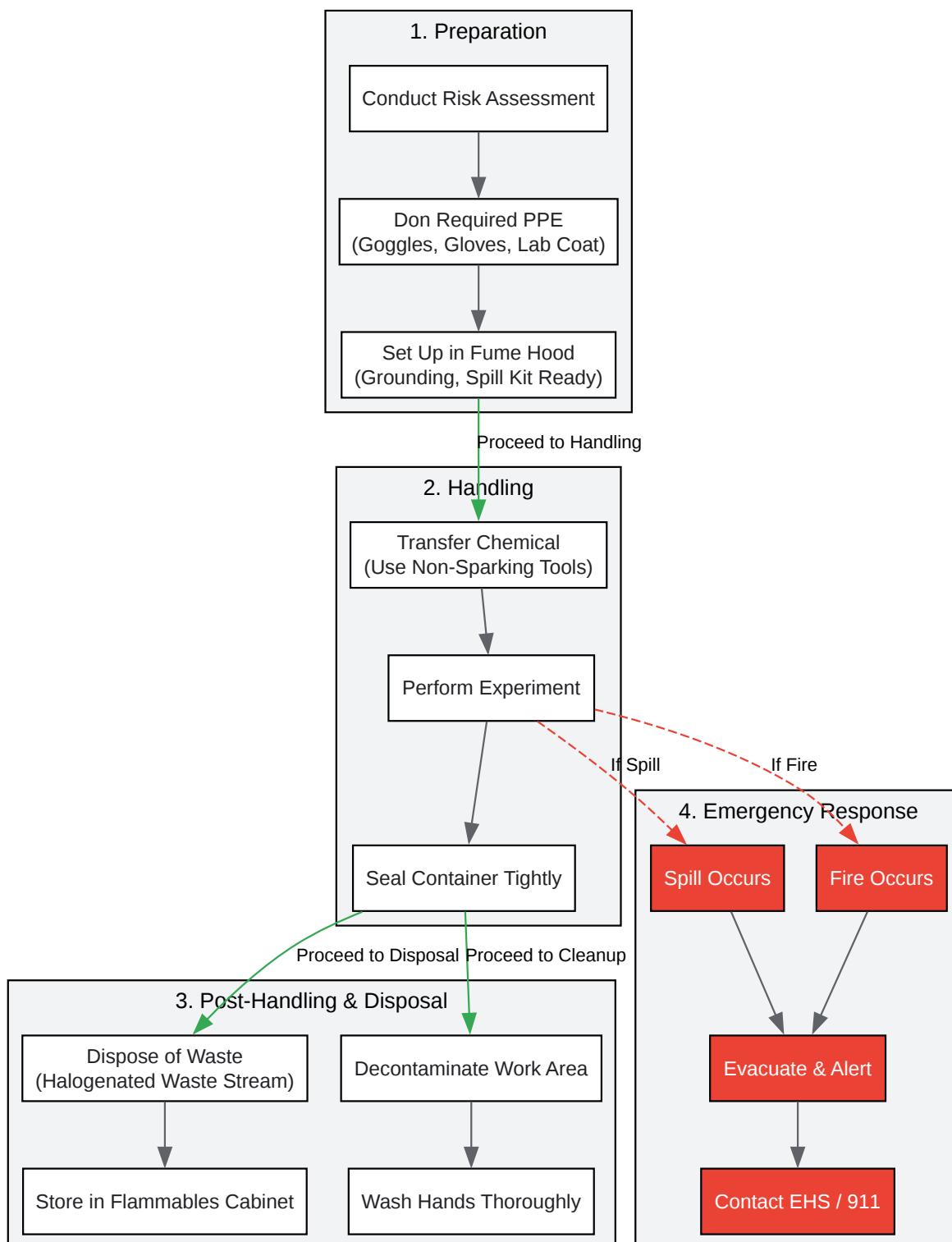
- Waste Categorization: All waste containing **2-Bromo-2-methylpropanal** must be treated as halogenated organic hazardous waste.[11] Do not mix with non-halogenated waste.[12]
- Liquid Waste: Collect all surplus and non-recyclable solutions in a dedicated, clearly labeled, and sealed container for halogenated organic waste.
- Solid Waste: All items contaminated with the chemical (e.g., gloves, pipette tips, absorbent materials) must be collected in a separate, sealed, and labeled container for solid hazardous

waste.[\[11\]](#)

- Disposal: Arrange for the disposal of all waste through a licensed hazardous waste disposal company in accordance with local, state, and federal regulations.[\[3\]](#)

Workflow Visualization

The following diagram illustrates the essential workflow for safely handling **2-Bromo-2-methylpropanal**.

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Caption: Safe handling workflow for **2-Bromo-2-methylpropanal**.

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